

Preparation of Solvent Blue 94 Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Solvent Blue 94

Cat. No.: B1169305

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Introduction

Solvent Blue 94 is a synthetic, blue-colored anthraquinone dye.^{[1][2]} Due to its high heat resistance, light fastness, and stability in various organic solvents, it finds extensive applications in coloring plastics, printing inks, rubber, gasoline, oils, lubricants, and waxes.^{[3][4]} In a research and development setting, particularly in fields like material science and drug delivery, the preparation of accurate and stable stock solutions of Solvent Blue 94 is a critical first step for various experimental assays. This document provides detailed application notes and protocols for the preparation of Solvent Blue 94 stock solutions.

Chemical and Physical Properties

A summary of the key properties of Solvent Blue 94 is presented in the table below. It is important to note that while specific solubility data in various organic solvents is not readily available, its classification as a solvent dye indicates its solubility in non-polar to moderately polar organic solvents.^[5] The parent compound, anthraquinone, is soluble in solvents like chloroform, acetone, and hot ethanol.^[6]

Property	Value	Reference
Chemical Name	Solvent Blue 94	[2]
CAS Number	123515-19-5	[2][7]
Chemical Class	Anthraquinone	[1][2]
Appearance	Greenish-blue powder	[3]
Molecular Structure	Anthraquinone derivative	[2]
Melting Point	230 °C	[3]
Density	0.71 g/cm ³	[3]
Heat Resistance	260 °C	[3]
Light Fastness	5	[3][7]
Acid Resistance	4	[3][7]
Alkali Resistance	5	[3][7]
Water Solubility	≤ 1.0%	[3][7]
Volatile Matter at 105°C	≤ 1.0%	[3][7]

Safety and Handling

Warning: Specific safety data for Solvent Blue 94 is limited. The following guidelines are based on safety data sheets for similar solvent dyes. Always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile).
- **Respiratory Protection:** When handling the powder, work in a well-ventilated area or use a chemical fume hood to avoid inhalation of dust particles. If significant dust is generated, a NIOSH-approved respirator may be necessary.

- Fire Hazards: Solvent dyes may be flammable, and the powder can form explosive dust clouds in the air. Keep away from heat, sparks, and open flames.[8][9]
- Health Hazards: May cause eye and skin irritation upon contact. Inhalation of dust may irritate the respiratory tract. Ingestion may be harmful.[9]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
 - Skin: Remove contaminated clothing and wash the affected area with soap and water.
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of Solvent Blue 94 in a suitable organic solvent. The choice of solvent will depend on the specific application. Based on the properties of anthraquinone dyes, solvents such as acetone, chloroform, or warm ethanol are likely to be effective. It is recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Materials:

- Solvent Blue 94 powder
- Anhydrous organic solvent (e.g., acetone, chloroform, or ethanol)

- Analytical balance
- Volumetric flask (e.g., 10 mL or 25 mL)
- Weighing paper or boat
- Spatula
- Glass funnel
- Magnetic stirrer and stir bar (optional)
- Water bath or sonicator (optional, for aiding dissolution)
- Amber glass storage bottle

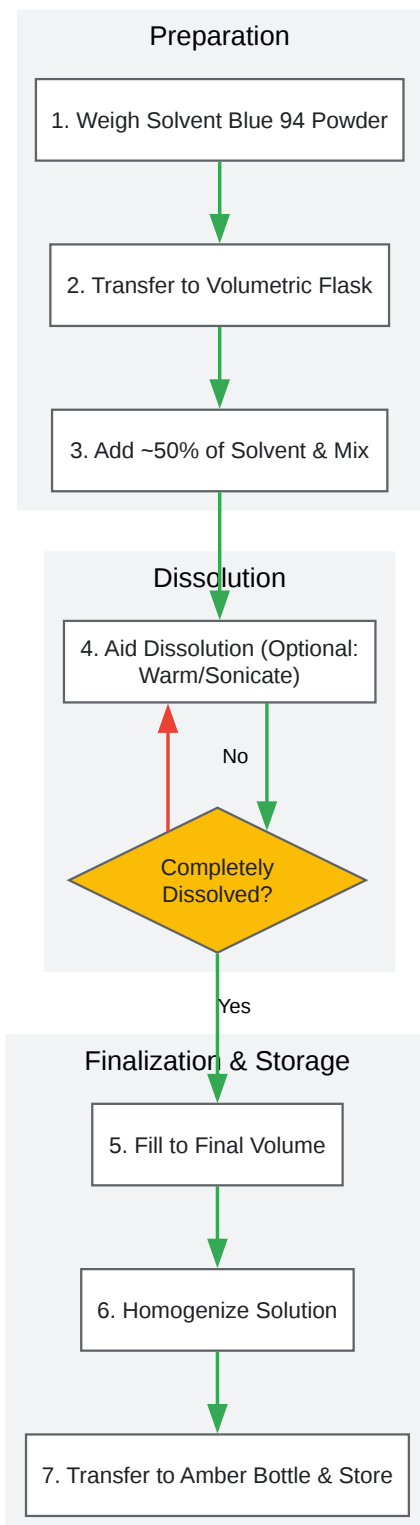
Procedure:

- Calculate the required mass of Solvent Blue 94. For a 1 mg/mL stock solution in a 10 mL volumetric flask, you will need 10 mg of the dye.
- Weigh the Solvent Blue 94 powder accurately. Using an analytical balance, carefully weigh the calculated amount of Solvent Blue 94 onto a piece of weighing paper or a weighing boat.
- Transfer the powder to the volumetric flask. Use a clean, dry glass funnel to transfer the weighed powder into the volumetric flask. Rinse the weighing paper/boat and the funnel with a small amount of the chosen solvent to ensure all the powder is transferred into the flask.
- Add a small amount of solvent and mix. Add approximately half of the final volume of the solvent to the volumetric flask. Swirl the flask gently to wet the powder and form a slurry. If necessary, a magnetic stir bar can be added for more efficient mixing.
- Aid dissolution (if necessary). If the dye does not dissolve readily, gentle warming in a water bath (do not exceed 40-50°C for volatile solvents) or sonication for a few minutes can help to facilitate dissolution.
- Bring the solution to the final volume. Once the dye is completely dissolved, carefully add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.

- Homogenize the solution. Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Store the stock solution properly. Transfer the prepared stock solution to a clean, dry, and clearly labeled amber glass bottle to protect it from light. Store at room temperature unless the specific solvent requires different storage conditions.

Experimental Workflow Diagram

Workflow for Preparation of Solvent Blue 94 Stock Solution



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Caption: Workflow for the preparation of a Solvent Blue 94 stock solution.

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